

Disperse Red 73 chemical structure and properties

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Compound of Interest

Compound Name: Disperse Red 73

Cat. No.: B079764

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An In-depth Technical Guide to Disperse Red 73

Disperse Red 73 is a synthetic organic compound classified as a monoazo dye.^[1] It is widely utilized in the textile industry for dyeing synthetic fibers, particularly polyester and its blends, due to its vibrant bluish-red hue and good fastness properties.^{[1][2][3]} This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and safety considerations for researchers, scientists, and professionals in drug development and chemical industries.

Chemical Identity and Structure

Disperse Red 73 is structurally characterized by an azo bridge linking a substituted nitrobenzonitrile and an N-alkylaniline moiety.

- IUPAC Name: 2-[[4-[2-cyanoethyl(ethyl)amino]phenyl]diazenyl]-5-nitrobenzonitrile^[4]
- Synonyms: C.I. **Disperse Red 73**, Disperse Rubine GFL, Disperse Red SE-GFL, Allilon Rubine FL
- Chemical Class: Monoazo Dye

Physicochemical Properties

The physical and chemical properties of **Disperse Red 73** are summarized in the table below. It typically appears as a dark red powder or granular solid. It is insoluble in water but shows

solubility in various organic solvents such as ethanol, acetone, and benzene.

Property	Value	Source
CAS Number	16889-10-4	
Molecular Formula	C18H16N6O2	
Molecular Weight	348.36 g/mol	
Appearance	Dark red powder / Red grain	
Melting Point	149-150 °C	
Boiling Point	614.2 ± 55.0 °C (Predicted)	
Solubility	Insoluble in water; Soluble in ethanol, acetone, benzene	

Tinctorial and Application Properties

Disperse Red 73 is primarily used for dyeing polyester, acetate, triacetate, and nylon fibers. It yields a bright, bluish-red shade and is suitable for high-temperature dyeing methods. The optimal pH for the dyeing bath is in the slightly acidic range of 3 to 7. The dye is sensitive to alkali and can be hydrolyzed under alkaline conditions.

Application Property	Details	Source
Suitable Fibers	Polyester, Polyester/Cotton Blends, Acetate, Triacetate, Nylon, Acrylic	
Dyeing Method	High Temperature, Thermosol, Printing	
Optimal Dyeing pH	3 - 7	
Light Fastness	Grade 6 (on a scale of 1-8)	
Washing Fastness	Grade 5 (on a scale of 1-5)	
Color Shade	Bright bluish-red	

Experimental Protocols

Manufacturing Process: Diazotization and Coupling

The synthesis of **Disperse Red 73** is a standard two-step process involving diazotization followed by an azo coupling reaction.

Step 1: Diazotization of 2-Cyano-4-nitroaniline

- **Preparation of Diazo Component:** 2-Cyano-4-nitroaniline is suspended in an acidic medium, typically an aqueous solution of a strong mineral acid like sulfuric acid or hydrochloric acid.
- **Cooling:** The suspension is cooled to a low temperature, usually between 0-5 °C, in an ice bath to ensure the stability of the resulting diazonium salt.
- **Addition of Diazotizing Agent:** An aqueous solution of sodium nitrite (NaNO_2) is added slowly and portion-wise to the cooled suspension. The temperature is strictly maintained below 5 °C during this addition.
- **Reaction:** The sodium nitrite reacts with the acidic medium to form nitrous acid (HNO_2), which then reacts with the primary aromatic amine (2-Cyano-4-nitroaniline) to form the corresponding diazonium salt. The reaction is monitored for completion, typically by testing for the absence of the starting amine and the presence of excess nitrous acid.

Step 2: Azo Coupling with N-ethyl-N-cyanoethylaniline

- **Preparation of Coupling Component:** N-ethyl-N-cyanoethylaniline is dissolved or suspended in a suitable medium, often in the presence of an acid-binding agent to control the pH of the coupling reaction.
- **Coupling Reaction:** The freshly prepared, cold diazonium salt solution from Step 1 is added slowly to the solution of the coupling component. The temperature is maintained at a low level (0-10 °C) to control the reaction rate and prevent decomposition of the diazonium salt.
- **pH Adjustment:** The pH of the reaction mixture is carefully controlled, as the coupling reaction is pH-dependent. An appropriate pH (typically weakly acidic) is maintained to facilitate the electrophilic substitution reaction on the activated aromatic ring of the coupling component.

- **Product Isolation:** Upon completion of the coupling reaction, the precipitated **Disperse Red 73** dye is isolated from the reaction mixture by filtration.
- **Purification:** The crude dye is washed thoroughly with water to remove residual acids, salts, and unreacted starting materials. It may be further purified by recrystallization from a suitable solvent if required.
- **Drying:** The final product is dried under controlled temperature conditions to yield the **Disperse Red 73** dye as a powder.

Safety and Ecotoxicity

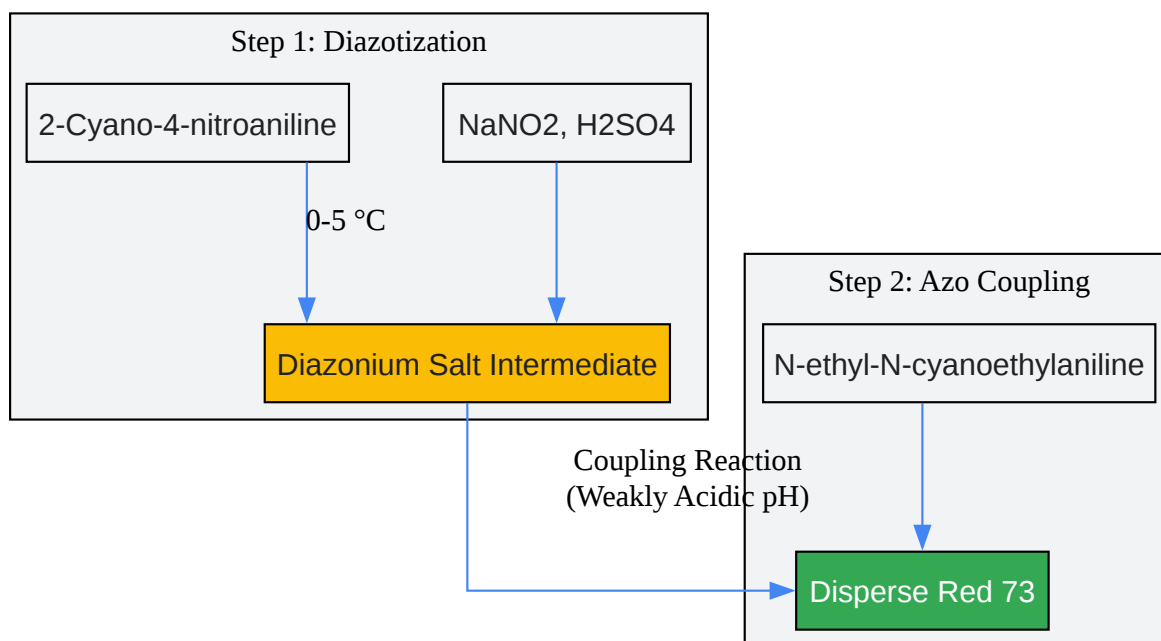
Disperse Red 73 requires careful handling as it may cause skin and eye irritation. Standard personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when working with this chemical. Adequate ventilation is necessary to avoid the formation and inhalation of dust.

Studies have investigated its environmental fate and toxicological profile, indicating that it can be mutagenic in some tests and may pose risks to aquatic organisms. Research has focused on its degradation, with findings that enzymes from *E. coli* can bleach the dye, producing potentially harmful amines like 4-Nitroaniline.

Toxicity Data	Value	Species	Source
LD50 (Intraperitoneal)	>200 mg/kg	Rat	
LC50 (48h)	110 mg/L	Daphnia magna	

Mandatory Visualization

The following diagram illustrates the synthetic pathway for **Disperse Red 73**.



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Caption: Synthetic pathway of **Disperse Red 73** via diazotization and azo coupling.

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